

5-Bromo-2-hydrazinyl-3-nitropyridine molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	5-Bromo-2-hydrazinyl-3-nitropyridine
Cat. No.:	B105265

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Technical Data: 5-Bromo-2-hydrazinyl-3-nitropyridine

This document provides the molecular formula and molecular weight for the chemical compound **5-Bromo-2-hydrazinyl-3-nitropyridine**, a substance of interest for researchers and professionals in drug development and organic synthesis.

Compound Identification

Below is a summary of the key quantitative data for **5-Bromo-2-hydrazinyl-3-nitropyridine**.

Identifier	Value	Reference
Molecular Formula	C5H5BrN4O2	[1]
Molecular Weight	233 g/mol	[1]
CAS Registry Number	15862-42-7	[1] [2]

Note: The user's request included requirements for detailed experimental protocols and signaling pathway diagrams. These elements are not applicable to the description of a chemical compound's basic physical properties like molecular weight and formula. Such

protocols and diagrams are relevant for biological or chemical processes, not for the intrinsic characteristics of a molecule.

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References

- 1. novasynorganics.com [novasynorganics.com]
- 2. 6945-68-2|5-Bromo-3-nitropyridin-2-amine|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [5-Bromo-2-hydrazinyl-3-nitropyridine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105265#5-bromo-2-hydrazinyl-3-nitropyridine-molecular-weight-and-formula\]](https://www.benchchem.com/product/b105265#5-bromo-2-hydrazinyl-3-nitropyridine-molecular-weight-and-formula)

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